

Delmitide Storage & Handling Specifications

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Compound Focus: Delmitide

CAS No.: 287096-87-1

Cat. No.: S525597

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The table below summarizes the key physical properties and storage conditions for **Delmitide** to ensure its stability in your experiments.

Parameter	Specification / Condition
Appearance	White to off-white lyophilized powder [1]
Purity	≥ 98% (HPLC verified) [1]
Recommended Storage Temperature (Lyophilized)	-20°C, in a dry and light-protected environment [1]
Alternative Storage Temperature (Lyophilized)	-20°C (powder form) [2]
Storage Temperature (Solution)	-80°C (when in solvent) [2]
Solubility	Soluble in water, PBS, and DMSO [1]
Stability (Lyophilized)	Stable for ≥ 24 months under recommended storage conditions [1]
Incompatible Materials	Strong acids/alkalis, strong oxidising/reducing agents [2]

Troubleshooting Common Issues

Here are solutions to some frequently encountered problems when working with **Delmitide**.

Problem: Peptide does not fully dissolve upon reconstitution.

- **Potential Cause:** The lyophilized powder can sometimes form a dense cake, or the solvent may be too cold.
- **Solution:** Gently warm the solution to 37°C and briefly vortex. If particles persist, use a brief sonication treatment in a water bath to aid dissolution [3].

Problem: Experimental results show high variability or lack of efficacy.

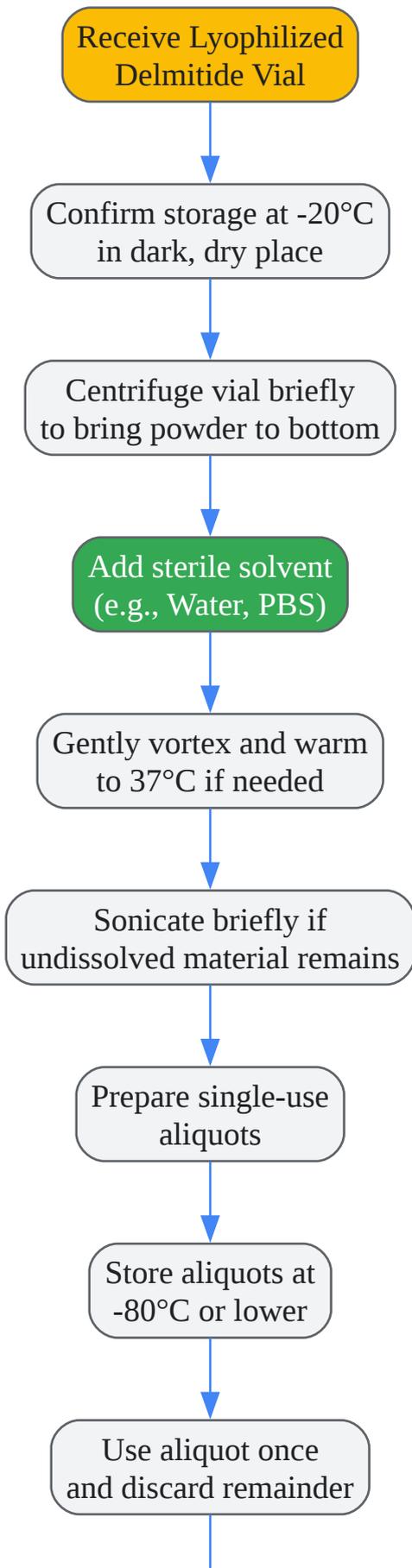
- **Potential Cause 1:** Degradation of the peptide due to improper storage or handling.
- **Solution 1:**
 - Always store the peptide at -20°C or below immediately upon receipt.
 - Avoid repeated freeze-thaw cycles after reconstitution. Prepare small, single-use aliquots of the stock solution.
 - Use low-binding tubes (e.g., siliconized tubes) to minimize peptide loss by adsorption to container walls [3].
- **Potential Cause 2:** The concentration of the stock solution is inaccurate.
- **Solution 2:** Ensure the peptide is fully dissolved as described above. Gentle heating and ultrasonic treatment can assist in achieving accurate concentrations [3].

Problem: Need to ensure sterility for cell-based assays.

- **Solution:** After the peptide is fully dissolved in your chosen solvent (e.g., sterile water or buffer), filter the solution through a 0.22 µm membrane filter to ensure sterility before use in cell cultures [3].

Experimental Protocol: Reconstitution and Storage

This workflow outlines the key steps for properly handling **Delmitide** from receipt to disposal.



Dispose of waste per institutional regulations

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FAQ for Researchers

Q1: What is the typical shelf life of Delmitide? When stored as a lyophilized powder at -20°C in a dry, light-protected container, **Delmitide** is stable for at least 24 months [1].

Q2: Can Delmitide be administered orally in animal models? Yes. A key characteristic of **Delmitide** is its design as a D-isomer decapeptide, which provides enhanced stability against enzymatic degradation in the gastrointestinal tract, making it suitable for oral administration in experimental models [1].

Q3: What are the primary hazards associated with handling Delmitide? According to its Safety Data Sheet (SDS), **Delmitide** is classified as harmful if swallowed (H302) and is very toxic to aquatic life with long-lasting effects (H410). Always wear appropriate personal protective equipment (PPE) and refer to the official SDS for comprehensive handling and disposal instructions [2].

Q4: What is the recommended procedure for disposing of Delmitide and its solutions? Dispose of contents and containers at an approved waste disposal plant. Always follow institutional, local, and national regulations for chemical and biological waste [2].

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References

1. Delmitide (CAS 287096-87-1) | GMP Supplier & Manufacturer for ... [arizona-mall.com]
2. Delmitide|287096-87-1|MSDS [dcchemicals.com]
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